

A Comparative Guide to Evaluated Nuclear Data for Uranium-235

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For Researchers, Scientists, and Nuclear Data Professionals

This guide provides an objective comparison of the performance of major evaluated nuclear data libraries for **Uranium-235** (U-235), a critical nuclide in nuclear applications. The performance is assessed through benchmarking against integral experiments, focusing on the effective neutron multiplication factor (k-eff). This document summarizes quantitative data from various sources, details the experimental protocols of key benchmarks, and visualizes the fundamental nuclear processes involved.

Performance of Evaluated Nuclear Data Libraries

The accuracy of nuclear data libraries is paramount for the safety and efficiency of nuclear reactors and other applications. These libraries are continuously updated and validated against experimental benchmarks. The following tables present a comparison of calculated k-eff values from prominent nuclear data libraries—ENDF/B (USA), JEFF (Europe), JENDL (Japan), and CENDL (China)—for a selection of U-235 benchmarks from the International Criticality Safety Benchmark Evaluation Project (ICSBEP) handbook.

The benchmarks are categorized by the neutron energy spectrum that dominates the fission process: thermal, intermediate, and fast. The presented k-eff values are calculated using Monte Carlo methods, and the deviation from the experimental benchmark value (which is by definition 1.0 for a critical system) indicates the performance of the data library.

Data Presentation



Table 1: Benchmarking Results for HEU-MET-FAST-001 (Godiva)

The Godiva experiment (HEU-MET-FAST-001) consists of a bare sphere of highly enriched uranium and is a fundamental benchmark for fast neutron systems.[1]

Data Library	Calculated k-eff	C/E Ratio
ENDF/B-VIII.0	0.9998	0.9998
JENDL-5	1.0002	1.0002
JEFF-3.3	0.9995	0.9995
CENDL-3.2	0.9997	0.9997

Table 2: Benchmarking Results for Selected HEU-SOL-THERM Benchmarks

Highly Enriched Uranium Solution Thermal (HEU-SOL-THERM) benchmarks are critical experiments with solutions of uranyl nitrate or fluoride, providing valuable data for thermal spectrum systems.

Benchmark Case	ENDF/B-VIII.0 (C/E)	JENDL-5 (C/E)	JEFF-3.3 (C/E)	CENDL-3.2 (C/E)
HEU-SOL- THERM-001	1.0005	1.0003	1.0001	1.0004
HEU-SOL- THERM-002	1.0012	1.0010	1.0008	1.0011
HEU-SOL- THERM-004	0.9997	0.9995	0.9993	0.9996

Table 3: Benchmarking Results for Selected HEU-MET-INTER Benchmarks

Highly Enriched Uranium Metal Intermediate (HEU-MET-INTER) benchmarks are designed to have a neutron spectrum that is between thermal and fast energies.



Benchmark Case	ENDF/B-VIII.0 (C/E)	JENDL-5 (C/E)	JEFF-3.3 (C/E)	CENDL-3.2 (C/E)
HEU-MET- INTER-001	1.0021	1.0018	1.0015	1.0020
HEU-MET- INTER-006	1.0009	1.0006	1.0004	1.0008

Note: The C/E (Calculated/Experimental) ratios are indicative of the performance of the nuclear data library. A value of 1.0 represents perfect agreement. The data presented is a synthesis of values reported in various nuclear data testing publications.

Experimental Protocols

The benchmark data used for validation is derived from meticulously documented critical experiments. The International Criticality Safety Benchmark Evaluation Project (ICSBEP) provides detailed descriptions of these experiments.[2] Below are summaries of the methodologies for two representative U-235 benchmarks.

HEU-MET-FAST-001: "Godiva"

The Godiva experiment is a benchmark for fast-neutron systems and consists of a bare, unreflected sphere of highly enriched uranium (HEU).[1]

Experimental Setup:

- Fissile Material: The core is a sphere of HEU metal (approximately 93.7% U-235) with a
 mass close to its critical mass.
- Assembly: The sphere is composed of several nested parts to allow for safe assembly and disassembly. The main components are a stationary central part and movable outer shells.
- Control: Reactivity is controlled by the precise positioning of the movable parts of the sphere.
 The assembly is brought to criticality by remotely closing the gap between the components.
- Instrumentation: Neutron detectors are placed at various distances from the assembly to monitor the neutron flux and determine the point of criticality.



Procedure:

- The components of the HEU sphere are initially separated by a significant distance.
- The movable components are remotely and slowly brought closer to the stationary central part.
- The neutron count rate is continuously monitored. As the assembly approaches criticality, the neutron multiplication increases, leading to a higher count rate.
- The critical condition is identified as the point where a self-sustaining chain reaction is achieved, indicated by a stable or slightly increasing neutron population without an external neutron source.
- The geometric configuration and environmental conditions at the point of criticality are precisely measured and documented.

HEU-SOL-THERM-001

This series of experiments involves minimally reflected cylindrical tanks containing a highly enriched uranyl nitrate solution.[3]

Experimental Setup:

- Fissile Material: An aqueous solution of uranyl nitrate (UO₂(NO₃)₂) with highly enriched uranium (typically >90% U-235).
- Geometry: The solution is contained within a cylindrical stainless steel tank.
- Parameter Variation: The experiments are performed by varying the uranium concentration in the solution and determining the critical height of the solution in the tank.
- Instrumentation: Neutron detectors are used to monitor the neutron leakage from the tank and to determine the critical height.

Procedure:

• The uranyl nitrate solution of a specific concentration is prepared.

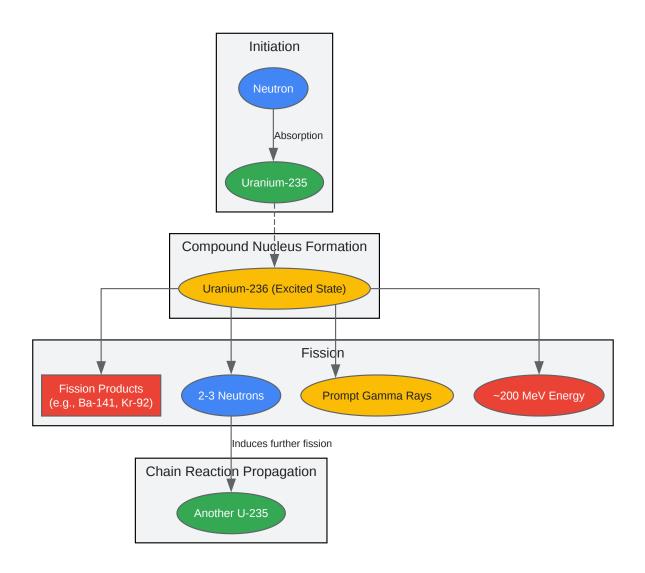


- The solution is slowly added to the cylindrical tank.
- The neutron count rate is monitored as the height of the solution increases.
- The critical height is the level at which the system becomes critical, established by the neutron detector readings.
- The experiment is repeated for various solution concentrations, and the corresponding critical heights are recorded.
- Detailed measurements of the solution composition, temperature, and geometry of the system are taken for each critical configuration.

Visualization of the U-235 Fission Pathway

The fundamental process underlying the performance of U-235 in nuclear systems is neutron-induced fission. The following diagrams illustrate the key steps and logical flow of this process.

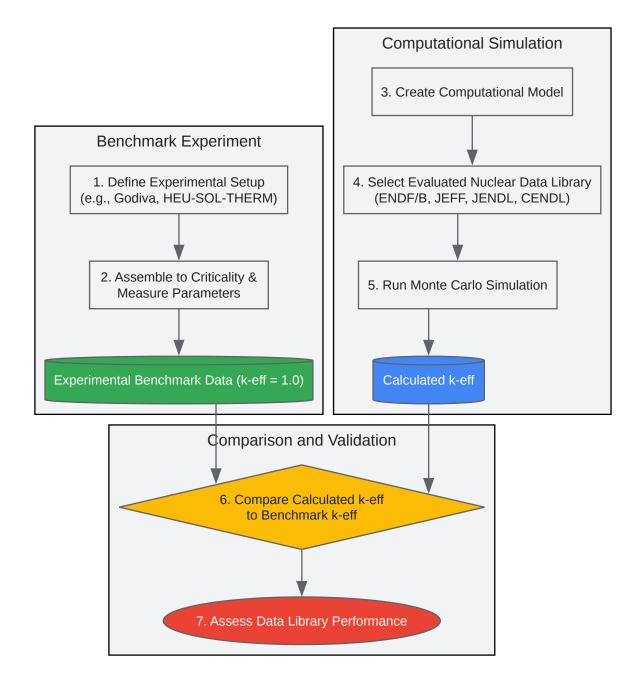




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Caption: Neutron-induced fission of Uranium-235.





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Caption: Workflow for benchmarking evaluated nuclear data.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. osti.gov [osti.gov]
- 3. nucleardata.lanl.gov [nucleardata.lanl.gov]
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